

# Essential Safety and Operational Guide for Handling N-Chlorophthalimide

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## Compound of Interest

Compound Name: *N-Chlorophthalimide*

Cat. No.: *B1359871*

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This guide provides immediate safety, handling, and disposal protocols for **N-Chlorophthalimide**, tailored for research and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and operational integrity.

## Chemical and Physical Properties

Property	Value
Molecular Formula	$C_8H_4ClNO_2$ <a href="#">[1]</a>
Molecular Weight	181.58 g/mol <a href="#">[1]</a>
Appearance	White to off-white crystalline powder <a href="#">[1]</a>
Melting Point	186 - 190 °C <a href="#">[1]</a>
Boiling Point	315 - 330 °C <a href="#">[1]</a>
Density	1.560 g/cm <sup>3</sup> <a href="#">[1]</a>

## Hazard Identification and GHS Classification

**N-Chlorophthalimide** is classified with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.[\[2\]](#)
- Eye Irritation (Category 2A): Causes serious eye irritation.[\[2\]](#)

- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[2]

Signal Word: Warning

#### Hazard Statements

Code	Statement
H315	Causes skin irritation[2]
H319	Causes serious eye irritation[2]
H335	May cause respiratory irritation[2]

#### Precautionary Statements

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray[2][3]
P264	Wash skin thoroughly after handling[3]
P280	Wear protective gloves/protective clothing/eye protection/face protection[3]
P302 + P352	IF ON SKIN: Wash with plenty of water
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[3]
P405	Store locked up[3]
P501	Dispose of contents/container in accordance with local regulations[3]

## Personal Protective Equipment (PPE)

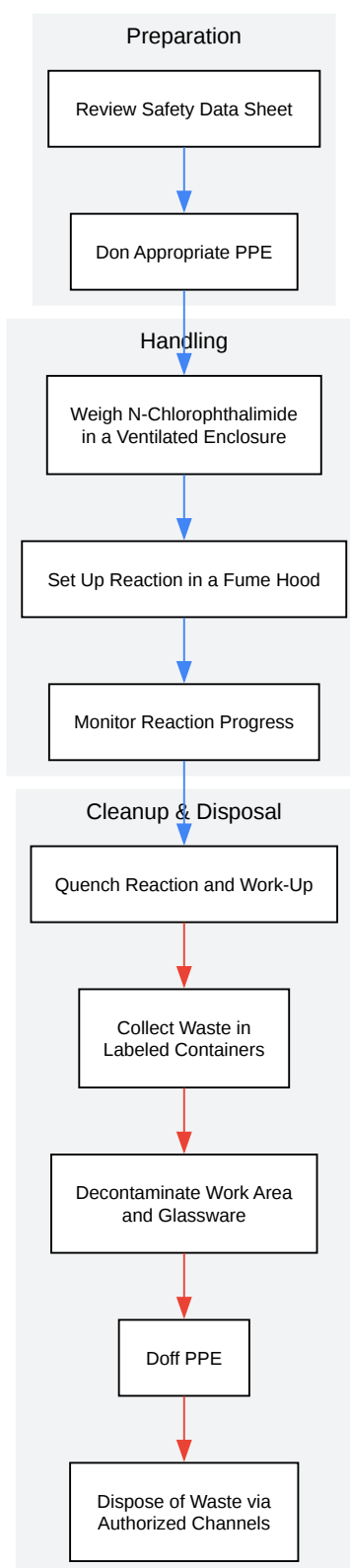
A comprehensive PPE plan is mandatory to minimize exposure and ensure personal safety when handling **N-Chlorophthalimide**.

#### Required Personal Protective Equipment

Area of Protection	Equipment	Specification
Respiratory Protection	Dust mask	Type N95 (US) or equivalent
Eye and Face Protection	Safety glasses with side-shields or goggles	Conforming to EN166 or equivalent
Hand Protection	Chemical-resistant gloves	Inspected prior to use. Use proper glove removal technique. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. <a href="#">[3]</a>
Skin and Body Protection	Laboratory coat	---

## Experimental Workflow and Handling Procedures

The following diagram outlines the standard operating procedure for the safe handling of **N-Chlorophthalimide** from receipt to disposal.



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Caption: Workflow for Safe Handling of **N-Chlorophthalimide**.

## Emergency Procedures

Immediate and appropriate response is crucial in the event of an exposure.

### First-Aid Measures

Exposure Route	Procedure
Inhalation	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.[3]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[3]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

## Disposal Plan

Proper disposal of **N-Chlorophthalimide** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

### Waste Management Protocol

Waste Type	Disposal Method
Unused Product	Dispose of as hazardous waste. Contact a licensed professional waste disposal service to dispose of this material.
Contaminated Packaging	Dispose of as unused product.

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## References

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